

Application Notes and Protocols: MtTMPK-IN-7

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Compound of Interest

Compound Name: *MtTMPK-IN-7*

Cat. No.: *B15568390*

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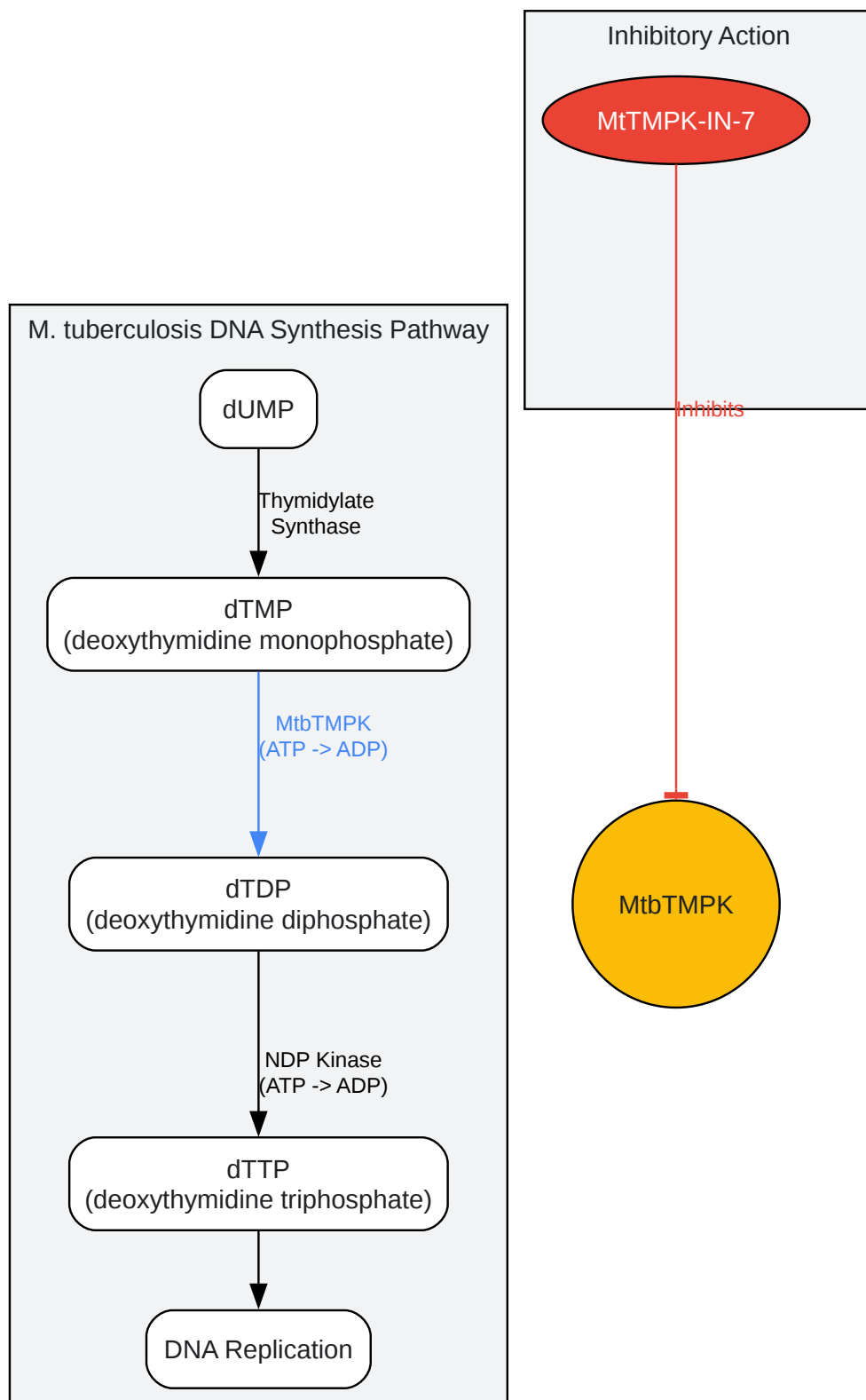
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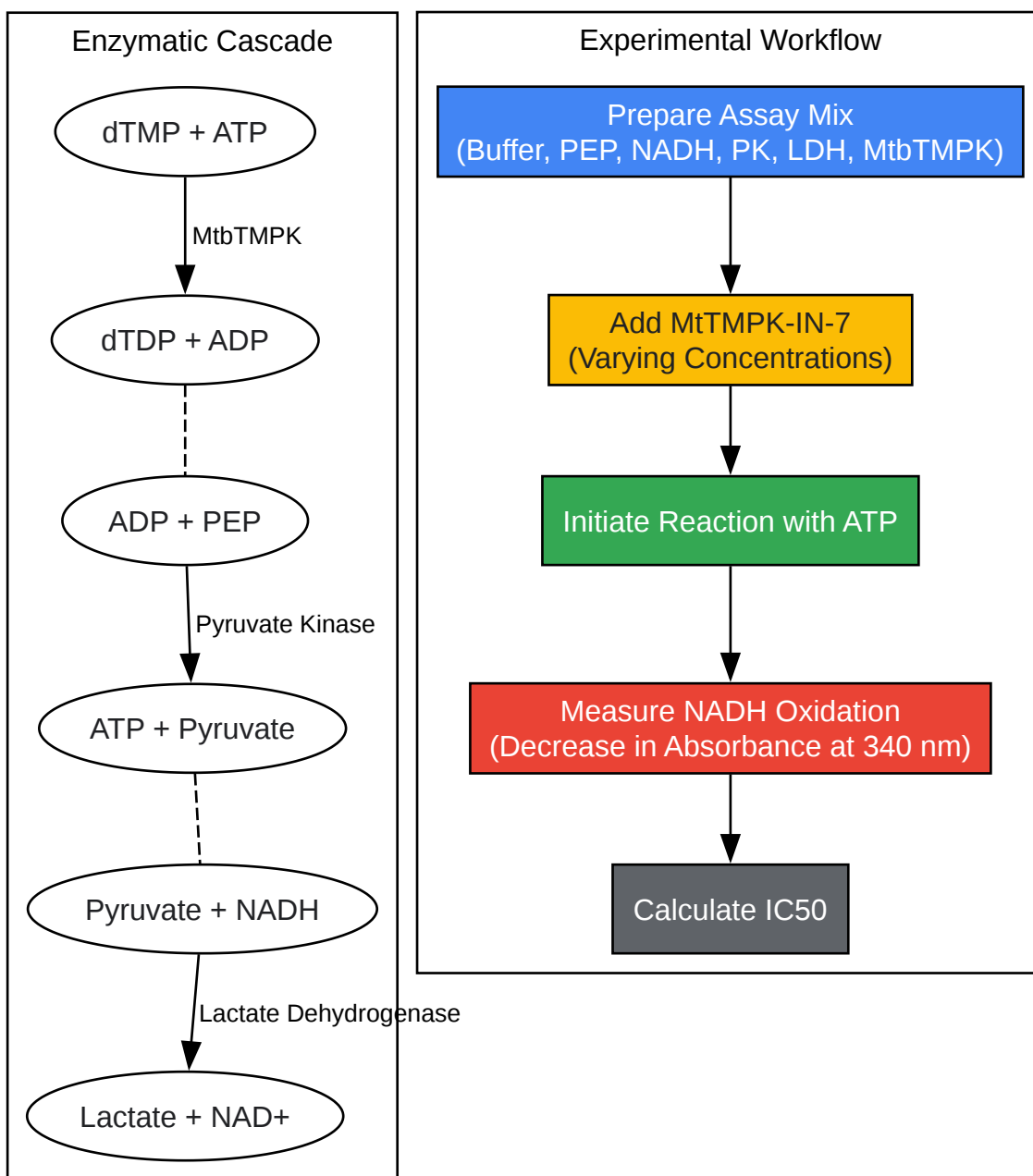
Introduction

MtTMPK-IN-7 (also known as compound 26) is a moderate inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK)[1]. MtbTMPK is a crucial enzyme in the pyrimidine salvage pathway, responsible for the phosphorylation of deoxythymidine monophosphate (dTMP) to deoxythymidine diphosphate (dTDP)[2][3]. This is a vital step in the synthesis of deoxythymidine triphosphate (dTTP), an essential precursor for DNA replication and repair in *M. tuberculosis*[2]. By inhibiting this enzyme, **MtTMPK-IN-7** disrupts DNA synthesis, leading to an antimycobacterial effect. Notably, **MtTMPK-IN-7** has demonstrated sub-micromolar activity against *M. tuberculosis* with no significant cytotoxicity[1][4]. These application notes provide protocols for in vitro assays and guidelines for storage and handling.

Signaling Pathway

MtbTMPK is the final specific enzyme in the biosynthetic pathway of dTTP, making it a critical target for drug development[5]. Inhibition of MtbTMPK leads to a depletion of the dTTP pool, which stalls DNA replication and ultimately inhibits bacterial growth[2].





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- To cite this document: BenchChem. [Application Notes and Protocols: MtTMPK-IN-7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15568390/docs#application-notes-and-protocols-mttmpk-in-7>]

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